

Application Notes and Protocols for the Validated Analytical Method of Xanthorhamnin

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Compound of Interest

Compound Name: Xanthorhamnin

CAS No.: 75183-90-3

Cat. No.: B1660366

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Introduction

Xanthorhamnin is a complex flavonoid triglycoside found in sources such as buckthorn berries (*Rhamnus catharticus*). Its chemical structure is 3',4',5-Trihydroxy-7-methoxy-2-[α -L-rhamnopyranosyl-(1 $\rightarrow$ 3)- α -L-rhamnopyranosyl-(1 $\rightarrow$ 6)- β -D-galactopyranosyloxy]flavone, with the aglycone being rhamnetin.[1] Given the growing interest in the therapeutic potential of flavonoids, particularly their anti-inflammatory properties, a robust and validated analytical method for the quantification of **Xanthorhamnin** is essential for quality control of raw materials, pharmacokinetic studies, and formulation development.

This document provides a detailed protocol for a validated analytical method for the quantitative determination of **Xanthorhamnin** in plant extracts using Ultra-Performance Liquid Chromatography coupled with a Photodiode Array (UPLC-PDA) detector. The method is based on established principles for the analysis of rhamnetin and other flavonoid glycosides.

Analytical Method Principle

The method employs reversed-phase UPLC to separate **Xanthorhamnin** from other components in the sample matrix. A C18 column is used as the stationary phase, and a gradient elution with a mobile phase consisting of acidified water and an organic solvent (acetonitrile or methanol) allows for the efficient separation of the analyte. Detection and quantification are achieved using a PDA detector, monitoring at the characteristic absorbance maxima of the rhamnetin chromophore. The method is validated according to the International Council for Harmonisation (ICH) guidelines to ensure its accuracy, precision, linearity, and sensitivity.

Experimental Protocols

Materials and Reagents

- **Xanthorhamnin** reference standard (purity $\geq 95\%$)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (analytical grade)
- Ultrapure water
- Plant material containing **Xanthorhamnin** (e.g., dried buckthorn berries)

Standard Solution Preparation

- **Primary Stock Solution (1000 $\mu\text{g/mL}$):** Accurately weigh 10 mg of **Xanthorhamnin** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- **Working Standard Solutions:** Perform serial dilutions of the primary stock solution with methanol to prepare a series of calibration standards at concentrations ranging from 1 $\mu\text{g/mL}$ to 200 $\mu\text{g/mL}$.
- Store all standard solutions at 4°C and protected from light.

Sample Preparation (from Plant Material)

- **Grinding:** Mill the dried plant material to a fine powder (e.g., 40 mesh).

- Extraction:
 - Accurately weigh 1.0 g of the powdered plant material into a conical flask.
 - Add 20 mL of 80% aqueous methanol.
 - Perform ultrasound-assisted extraction for 30 minutes at room temperature.
 - Centrifuge the mixture at 4000 rpm for 15 minutes.
 - Collect the supernatant. Repeat the extraction process on the residue twice more.
 - Combine the supernatants.
- Purification (Optional - for complex matrices):
 - Evaporate the combined supernatant to dryness under reduced pressure.
 - Redissolve the residue in 10 mL of water.
 - Apply the solution to a pre-conditioned C18 Solid-Phase Extraction (SPE) cartridge.
 - Wash the cartridge with 10 mL of water to remove highly polar impurities.
 - Elute **Xanthorhamnin** with 10 mL of methanol.
- Final Preparation:
 - Evaporate the final extract or eluate to dryness.
 - Reconstitute the residue in a known volume (e.g., 5 mL) of the mobile phase starting condition.
 - Filter the solution through a 0.22 μ m syringe filter prior to UPLC injection.

UPLC-PDA Conditions

- Instrument: UPLC system with a binary solvent manager, sample manager, and PDA detector.

- Column: Acquity UPLC BEH C18 column (2.1 mm × 100 mm, 1.7 µm) or equivalent.
- Mobile Phase:
 - Solvent A: 0.1% Formic acid in water
 - Solvent B: Acetonitrile
- Gradient Elution:

Time (min)	%A	%B
0.0	90	10
10.0	60	40
12.0	40	60
15.0	10	90
17.0	10	90
17.1	90	10

| 20.0 | 90 | 10 |

- Flow Rate: 0.3 mL/min
- Column Temperature: 35°C
- Injection Volume: 2 µL
- PDA Detection:
 - Wavelength: 255 nm and 354 nm
 - Scan Range: 200-400 nm

Method Validation Summary

The analytical method should be validated for linearity, limit of detection (LOD), limit of quantification (LOQ), precision, and accuracy. The following tables summarize the expected quantitative data based on validated methods for structurally similar flavonoid glycosides.[2][3]

Table 1: Linearity, LOD, and LOQ

Parameter	Value
Linearity Range	1 - 200 µg/mL
Correlation Coefficient (r^2)	≥ 0.999
Limit of Detection (LOD)	~0.8 µg/mL
Limit of Quantification (LOQ)	~2.5 µg/mL

Table 2: Precision

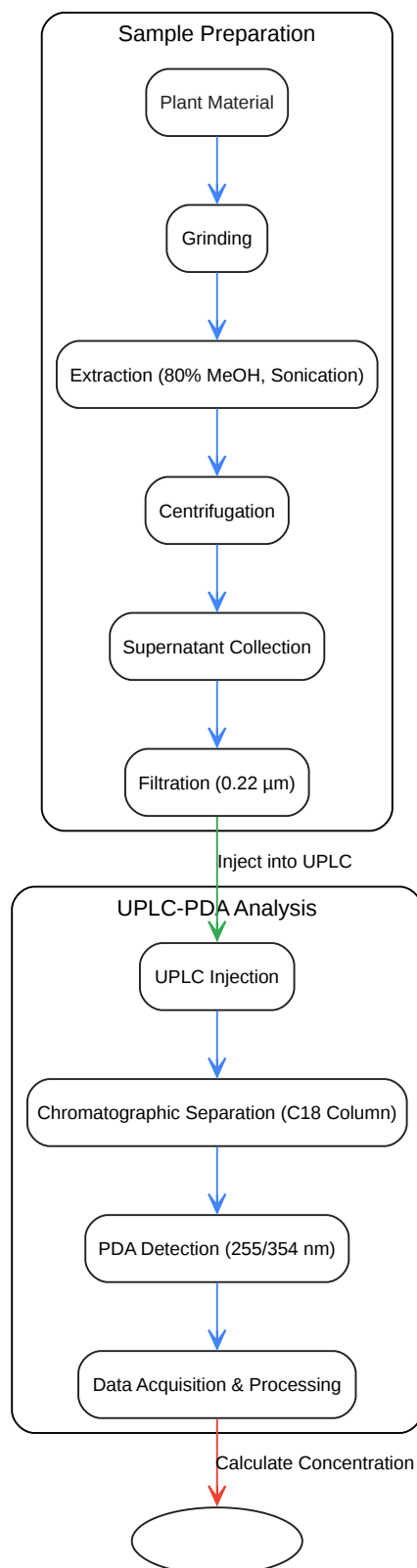
Level	Concentration (µg/mL)	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=3 days)
Low QC	5	< 2.0	< 3.0
Mid QC	50	< 1.5	< 2.5
High QC	150	< 1.5	< 2.0

Table 3: Accuracy (Recovery)

Spiked Concentration (µg/mL)	Mean Recovery (%)	%RSD
5	98.5 - 101.2	< 2.0
50	99.1 - 100.8	< 1.5
150	98.9 - 101.5	< 1.5

Visualizations

Experimental Workflow

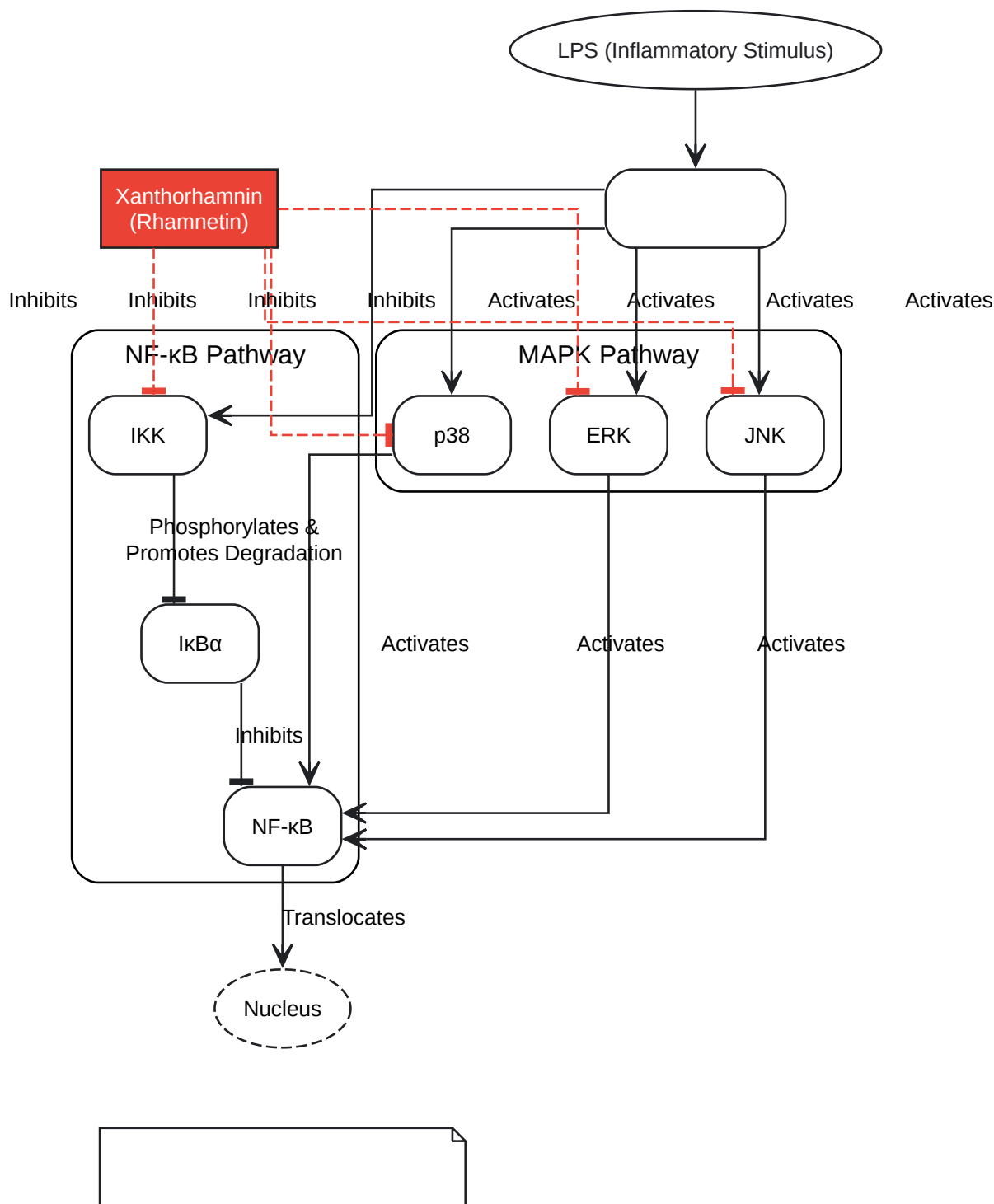


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UPLC-PDA analytical workflow for **Xanthorhamnin**.

Anti-inflammatory Signaling Pathway of Rhamnetin Glycosides

Rhamnetin, the aglycone of **Xanthorhamnin**, has been shown to exert anti-inflammatory effects by modulating key signaling pathways.^{[1][4][5]} This diagram illustrates the putative mechanism of action where rhamnetin inhibits inflammatory responses induced by stimuli like Lipopolysaccharide (LPS).



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Inhibition of inflammatory pathways by Rhamnetin.

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